

# Physical properties of 2,8-Dimethylquinoline (melting point, boiling point)

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## Compound of Interest

Compound Name: 2,8-Dimethylquinoline

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## Physical Properties of 2,8-Dimethylquinoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,8-Dimethylquinoline**, a heterocyclic aromatic organic compound. The information presented herein is intended to support research and development activities, particularly in the fields of medicinal chemistry and materials science, where understanding the physical characteristics of a compound is crucial for its application and manipulation.

### Core Physical Properties

**2,8-Dimethylquinoline** (CAS No: 1463-17-8) is a substituted quinoline with the molecular formula  $C_{11}H_{11}N$ . At room temperature, it exists as a solid. The precise determination of its physical properties, such as melting and boiling points, is fundamental for its purification, characterization, and use in various chemical syntheses.

### Data Presentation

The experimentally determined physical properties of **2,8-Dimethylquinoline** are summarized in the table below.

Physical Property	Value	Units
Melting Point	61	°C
Boiling Point	248.85	°C
Density	1.0394	g/cm <sup>3</sup>
Flash Point	105	°C
Vapor Pressure	0.0263	mmHg at 25°C
Refractive Index	1.6022	

Table 1: Key physical properties of **2,8-Dimethylquinoline**.[\[1\]](#)

## Experimental Protocols for Property Determination

The following sections outline the standard experimental methodologies for determining the melting and boiling points of organic compounds like **2,8-Dimethylquinoline**. These protocols are based on established laboratory techniques.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a critical indicator of purity, with impurities typically causing a depression and broadening of the melting range.[\[1\]](#)

Methodology: Capillary Method using a Melting Point Apparatus (e.g., MelTemp or Thiele Tube)

- Sample Preparation: A small amount of finely powdered, dry **2,8-Dimethylquinoline** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup:
  - Melting Point Apparatus: The capillary tube is placed in the heating block of the apparatus, adjacent to a calibrated thermometer.

- Thiele Tube: The capillary tube is attached to a thermometer, and both are immersed in a high-boiling point oil (e.g., mineral oil or silicone oil) within a Thiele tube. The Thiele tube is designed to ensure uniform heating of the oil bath through convection.
- Heating: The apparatus is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point. For pure compounds, this range is typically narrow (0.5-1 °C).<sup>[1]</sup>

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The normal boiling point is the temperature at which the vapor pressure is equal to the standard atmospheric pressure (1 atm).

Methodology: Distillation Method

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distilling flask containing the **2,8-Dimethylquinoline** sample and a few boiling chips to ensure smooth boiling. A condenser is attached to the side arm of the flask, and a thermometer is positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Heating: The distilling flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Temperature Reading: The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point of the substance.

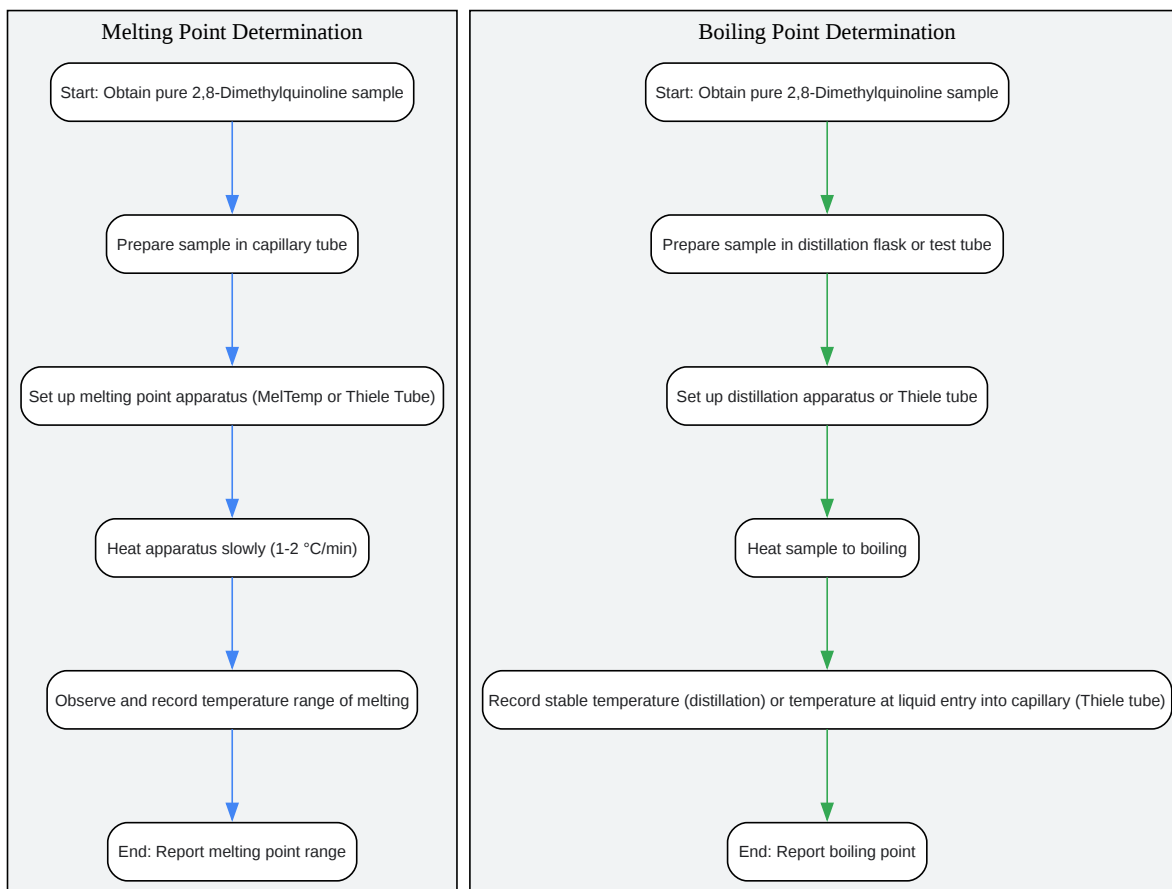
Methodology: Thiele Tube Method (for small quantities)

- Sample Preparation: A small amount of **2,8-Dimethylquinoline** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.

- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube filled with a suitable heating oil.
- **Heating:** The Thiele tube is heated, and as the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
- **Observation:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point. This is the point where the vapor pressure of the liquid equals the external pressure.

## Workflow for Physical Property Determination

The logical flow for the experimental determination of the melting and boiling points of **2,8-Dimethylquinoline** is illustrated in the following diagram.



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Caption: Workflow for determining the melting and boiling points of **2,8-Dimethylquinoline**.

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## References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
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